

# hDHODH-IN-5 solubility and preparation of stock solutions in DMSO

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## Compound of Interest

Compound Name: hDHODH-IN-5

Cat. No.: B2420643

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## Technical Support Center: hDHODH-IN-5

This technical support guide provides detailed information on the solubility of **hDHODH-IN-5** in Dimethyl Sulfoxide (DMSO) and protocols for the preparation of stock solutions. It is intended for researchers, scientists, and professionals in the field of drug development.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **hDHODH-IN-5** in DMSO?

A1: The solubility of **hDHODH-IN-5** in DMSO is 125 mg/mL, which corresponds to a concentration of 342.99 mM[1].

Q2: What should I do if **hDHODH-IN-5** does not fully dissolve in DMSO at room temperature?

A2: To aid dissolution, you can gently warm the solution to 37°C and use an ultrasonic bath for a short period[1]. Ensure the vial is tightly sealed to prevent contamination and solvent evaporation.

Q3: How should I store the **hDHODH-IN-5** stock solution in DMSO?

A3: For optimal stability, the prepared stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. It is recommended to store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1].

Q4: Can I use other solvents to dissolve **hDHODH-IN-5**?

A4: While DMSO is the recommended solvent for creating a concentrated stock solution, the suitability of other solvents depends on the specific requirements of your experiment. It is crucial to consult the product datasheet or perform small-scale solubility tests before using alternative solvents. For many in vitro assays, subsequent dilutions of the DMSO stock into aqueous media are common[2].

## Quantitative Data Summary

For ease of reference, the key quantitative data for **hDHODH-IN-5** is summarized in the table below.

Parameter	Value	Reference
CAS Number	1644156-56-8	[1]
Molecular Weight	364.44 g/mol	[1]
Solubility in DMSO	125 mg/mL	[1]
Molar Concentration	342.99 mM	[1]

## Experimental Protocols

Preparation of a 10 mM Stock Solution of **hDHODH-IN-5** in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many laboratory applications.

Materials:

- **hDHODH-IN-5** solid powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Ultrasonic bath (optional)

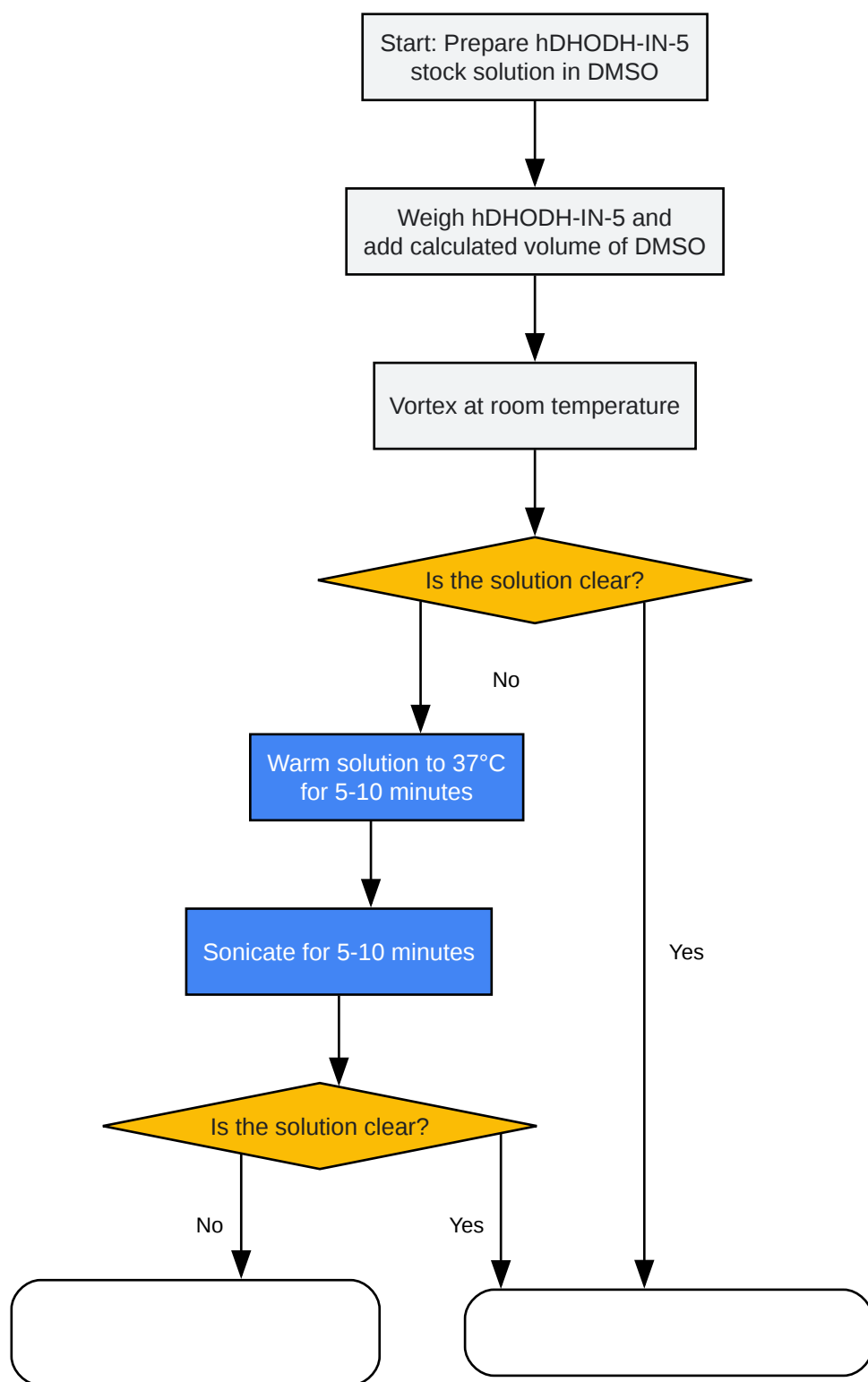
Procedure:

- Calculate the required mass:
  - To prepare 1 mL of a 10 mM stock solution, you will need 3.644 mg of **hDHODH-IN-5**.
  - Calculation:  $0.010 \text{ mol/L} * 1 \text{ L}/1000 \text{ mL} * 364.44 \text{ g/mol} * 1000 \text{ mg/g} = 3.644 \text{ mg/mL}$
- Weigh the compound:
  - Carefully weigh out the calculated amount of **hDHODH-IN-5** powder and place it into a sterile vial.
- Add DMSO:
  - Add the desired volume of DMSO to the vial containing the **hDHODH-IN-5** powder. For 3.644 mg, add 1 mL of DMSO.
- Dissolve the compound:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution for any undissolved particles.
- Troubleshooting Dissolution (if necessary):
  - If particles remain, warm the vial to 37°C for 5-10 minutes[1].
  - Following warming, place the vial in an ultrasonic bath for 5-10 minutes to further aid dissolution[1].
  - Repeat vortexing and visual inspection.

- Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
  - Store the aliquots at -20°C or -80°C as per the storage recommendations<sup>[1]</sup>.

## Troubleshooting and Logical Workflow

The following diagram illustrates a logical workflow for troubleshooting common issues encountered during the preparation of **hDHODH-IN-5** stock solutions.



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Caption: Troubleshooting workflow for dissolving **hDHODH-IN-5** in DMSO.

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## References

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